

A Comparative Guide: 2-Butoxyethyl Dihydrogen Phosphate vs. Bis(2-Butoxyethyl) Hydrogen Phosphate

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Compound of Interest

Compound Name: 2-Butoxyethyl
dihydrogenphosphate

Cat. No.: B049837

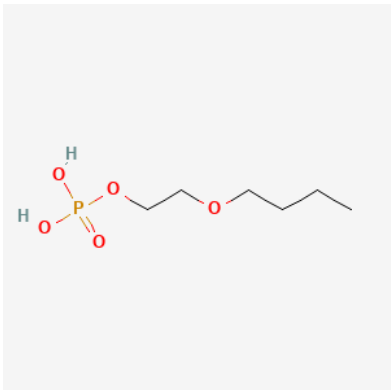
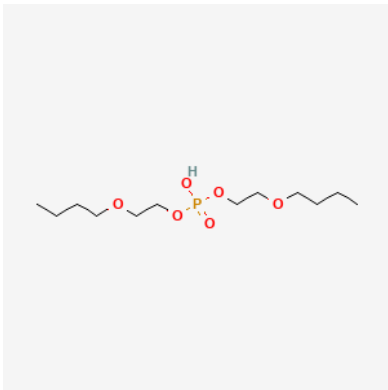
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of 2-Butoxyethyl dihydrogen phosphate and Bis(2-butoxyethyl) hydrogen phosphate, two organophosphate esters that are relevant in the context of metabolism of the widely used flame retardant and plasticizer, Tris(2-butoxyethyl) phosphate (TBOEP). This document summarizes their physicochemical properties, potential synthetic routes, and discusses their roles as metabolites, supported by available data.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of these compounds is crucial for predicting their behavior in biological and environmental systems. The following table summarizes key computed and, where available, experimental data for both compounds.

Property	2-Butoxyethyl dihydrogen phosphate	Bis(2-butoxyethyl) hydrogen phosphate
Molecular Formula	C ₆ H ₁₅ O ₅ P	C ₁₂ H ₂₇ O ₆ P
Molecular Weight	198.15 g/mol [1]	298.31 g/mol [2]
CAS Number	14260-98-1[1]	14260-97-0[2]
Structure		
XLogP3-AA	Not available	1.2[2]
Hydrogen Bond Donor Count	2	1[2]
Hydrogen Bond Acceptor Count	5	6[2]
Rotatable Bond Count	6	14[2]
Topological Polar Surface Area	94.8 Å ²	74.2 Å ² [2]
Appearance	Powder[3]	Colourless Oil[4]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO[3]	Not explicitly stated, but likely soluble in organic solvents

Synthesis and Formation

These compounds are primarily of interest as metabolites of the industrial chemical Tris(2-butoxyethyl) phosphate (TBOEP). However, understanding their synthesis is relevant for obtaining analytical standards and for in vitro studies.

Metabolic Pathway from Tris(2-butoxyethyl) phosphate (TBOEP)

Both 2-Butoxyethyl dihydrogen phosphate and Bis(2-butoxyethyl) hydrogen phosphate are formed through the metabolic breakdown of TBOEP. This enzymatic hydrolysis is a key detoxification pathway.^[5]

Caption: Metabolic hydrolysis of TBOEP.

General Synthetic Protocols

While specific, optimized synthesis protocols for these exact compounds are not readily available in the public domain, general methods for the synthesis of organophosphate mono- and di-esters can be adapted.

2.2.1. Synthesis of 2-Butoxyethyl dihydrogen phosphate (Monoester)

A one-pot procedure for the phosphorylation of alcohols can be employed. This method utilizes trichloroacetonitrile and tetrabutylammonium dihydrogen phosphate.^{[6][7]}

Experimental Protocol:

- Dissolve 2-butoxyethanol (1 mmol) in acetonitrile (1 mL).
- Add trichloroacetonitrile (2.4 mmol).
- Slowly add a solution of tetrabutylammonium dihydrogen phosphate (2.0 mmol) in acetonitrile (5 mL).
- Stir the reaction mixture at room temperature for 2-4 hours, monitoring the consumption of the starting alcohol by thin-layer chromatography (TLC).
- Upon completion, remove the solvent under reduced pressure.
- Purify the crude product by flash chromatography on silica gel using a solvent system such as isopropanol/concentrated aqueous ammonia/water (e.g., 7:2:1).

- Further purification and conversion to the ammonium salt, if required for biological assays, can be achieved by cation exchange chromatography.

2.2.2. Synthesis of Bis(2-butoxyethyl) hydrogen phosphate (Diester)

The synthesis of dialkyl hydrogen phosphates can be achieved by reacting an alcohol with a phosphorylating agent like phosphorus oxychloride in a controlled stoichiometric ratio.

Experimental Protocol:

- To a cooled (0-10 °C) and stirred solution of phosphorus oxychloride (1 mmol) in a dry, aprotic solvent (e.g., dichloromethane or toluene), slowly add 2-butoxyethanol (2 mmol) and a non-nucleophilic base (e.g., triethylamine or pyridine, 2 mmol) to act as a hydrogen chloride scavenger.
- Allow the reaction mixture to slowly warm to room temperature and stir for several hours or overnight. Monitor the reaction progress by TLC or ^{31}P NMR spectroscopy.
- After the reaction is complete, the triethylammonium or pyridinium hydrochloride salt is removed by filtration.
- The filtrate is then carefully washed with dilute acid and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification is typically achieved by vacuum distillation or column chromatography.

Biological Activity and Toxicity

Direct comparative studies on the biological activity of 2-Butoxyethyl dihydrogen phosphate and Bis(2-butoxyethyl) hydrogen phosphate are limited. However, research on the parent compound TBOEP and the general class of organophosphate ester metabolites provides some insights.

Studies on the toxicokinetics of TBOEP in humans have identified Bis(2-butoxyethyl) hydrogen phosphate (BBOEP) as a urinary metabolite.[8] This indicates systemic exposure and

metabolic processing of the parent compound. The presence of these metabolites is often used as a biomarker for TBOEP exposure.

Some research suggests that organophosphate diester metabolites may exhibit greater toxicity than their parent triester compounds.[9] For instance, some studies have indicated that certain diesters may have endocrine-disrupting effects. While specific data for the butoxyethyl derivatives is scarce, this is an important area for further investigation. The genotoxicity of some organophosphate metabolites has also been reported, indicating their potential to interact with cellular DNA.[10]

The workflow for assessing the biological activity of these compounds typically involves a series of in vitro assays.

Caption: General workflow for in vitro comparison.

Analytical Methods

The detection and quantification of 2-Butoxyethyl dihydrogen phosphate and Bis(2-butoxyethyl) hydrogen phosphate, often in complex biological matrices, typically rely on advanced analytical techniques.

4.1. Sample Preparation

For biological samples like urine or plasma, a sample preparation step is crucial to remove interfering substances. This often involves:

- Enzymatic Hydrolysis: To deconjugate metabolites.
- Solid-Phase Extraction (SPE): To concentrate the analytes and remove matrix components.

4.2. Instrumental Analysis

The prepared samples are then analyzed using:

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This is the most common and sensitive technique for the simultaneous determination of organophosphate esters and their metabolites.[11] It offers high selectivity and allows for the quantification of these compounds at low concentrations.

The general workflow for analytical determination is depicted below.

Caption: Analytical workflow for metabolite detection.

Conclusion

2-Butoxyethyl dihydrogen phosphate and Bis(2-butoxyethyl) hydrogen phosphate are key metabolites in the biotransformation of the widely used organophosphate ester, TBOEP. While their physicochemical properties differ, reflecting the change in the number of butoxyethyl groups, a significant gap exists in the literature regarding a direct comparison of their biological activities. The available information suggests that the diester, Bis(2-butoxyethyl) hydrogen phosphate, may be of particular toxicological interest, in line with general observations for other organophosphate ester metabolites. Further research is warranted to elucidate the specific cellular effects and potential signaling pathways affected by these compounds to better understand the overall risk associated with TBOEP exposure. The provided general synthetic and analytical protocols can serve as a foundation for researchers aiming to investigate these compounds in more detail.

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